

Scirpusin B standard antioxidant comparison

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Compound Focus: Scirpusin B

CAS No.: 69297-49-0

Cat. No.: S542832

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Quantitative Antioxidant Data Comparison

Compound / Assay	DPPH Radical Scavenging (IC ₅₀ or Result)	Other Relevant Activities (IC ₅₀ or Result)	Citation
Scirpusin B	Showned greater activity than Piceatannol [1]	AChE Inhibition: 62.9 μM [2] Vasorelaxant Effect: Significant, endothelium-dependent [1]	
Piceatannol	Potent activity, less than Scirpusin B [1]	AChE Inhibition: 258.9 μM [2] Vasorelaxant Effect: Significant, less than Scirpusin B [1]	
Tellimagrandin II	Not Quantified	AChE Inhibition: Dose-dependent [2] [2]	
Vitisin A	Not Quantified	AChE Inhibition: Active [2] [2]	

Detailed Experimental Protocols

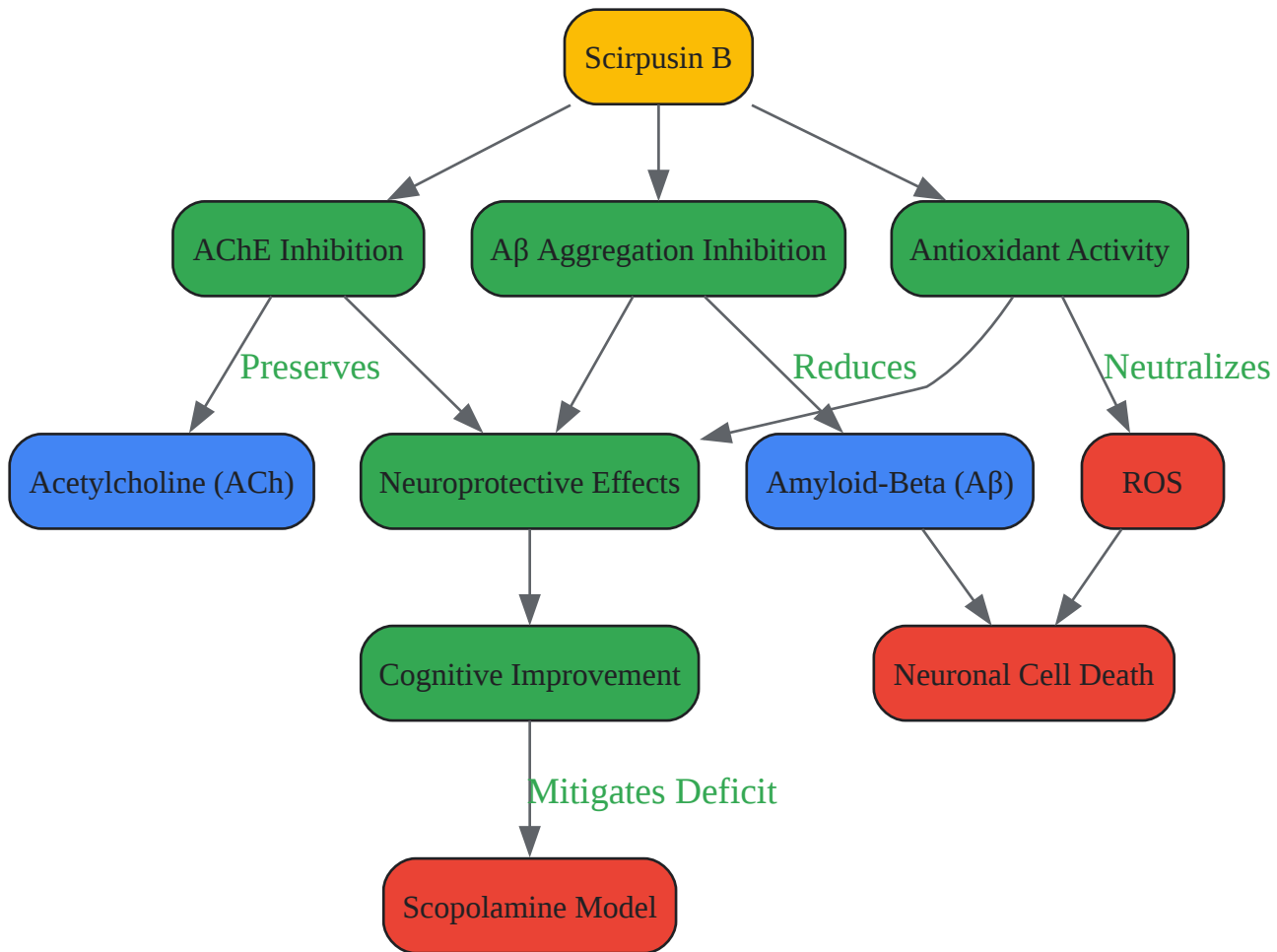
For researchers looking to replicate or understand the foundational experiments, here are the methodologies cited in the literature.

- **DPPH Radical Scavenging Assay [1]:** This is a standard method to measure a compound's ability to act as a free radical scavenger. The antioxidant activity of the compounds was measured using an in vitro 1,1-diphenyl-2-picrylhydrazyl (DPPH) radical scavenging assay. The results are typically expressed as the concentration required to scavenge 50% of the DPPH radicals (IC₅₀), with a lower IC₅₀ indicating higher potency.

- **In Vitro Acetylcholinesterase (AChE) Inhibition Assay** [2]: This assay tests the potential of a compound to improve symptoms of neurodegenerative diseases like Alzheimer's by increasing acetylcholine levels. The anti-acetylcholinesterase activity of the compounds was tested using recombinant human acetylcholinesterase (rhAChE). The 50% inhibitory concentrations (IC₅₀) for **Scirpusin B** and Piceatannol were determined to be 62.9 μM and 258.9 μM, respectively, indicating **Scirpusin B** is a more potent AChE inhibitor [2].
- **Ex Vivo Vasorelaxation Assay** [1]: This experiment evaluates a compound's effect on blood vessels, which is relevant for cardiovascular health. The vasorelaxant effects of the compounds were determined ex vivo on isolated rat thoracic aorta. Both **Scirpusin B** and Piceatannol showed significant vasorelaxant effects in endothelium-intact aortas, with **Scirpusin B** being more potent. The relaxation was found to be induced via nitric oxide (NO) derived from the endothelium [1].

Biological Pathways and Workflow

To better visualize the potential neuroprotective mechanisms of **Scirpusin B** identified in the research, the following diagram integrates the key biological pathways and experimental workflow.



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The diagram above illustrates how **Scirpusin B**'s multi-target biological activities contribute to its overall neuroprotective and cognitive-enhancing effects, as demonstrated in animal models [2].

Conclusion

In summary, the experimental data consistently positions **Scirpusin B** as a **highly potent natural antioxidant** with additional valuable bioactivities. Its performance often surpasses that of piceatannol, particularly in AChE inhibition and vasorelaxant effects [2] [1]. This multi-functional profile makes it a compelling candidate for further research and development in the nutraceutical and pharmaceutical fields, especially for applications targeting neurodegenerative diseases and cardiovascular health.

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References

1. Identification of the strong vasorelaxing substance scirpusin ... [pubmed.ncbi.nlm.nih.gov]

2. Extracts and Scirpusin B from Recycled Seeds and Rinds of ... [pmc.ncbi.nlm.nih.gov]

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